

# Benzeneseleninic Anhydride: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Benzeneseleninic anhydride

Cat. No.: B095557

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This technical guide provides an in-depth overview of **benzeneseleninic anhydride**, a versatile reagent in modern organic synthesis. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical properties, molecular structure, and significant applications, with a focus on experimental protocols and its role as a powerful oxidizing agent.

## Core Compound Identification

**Benzeneseleninic anhydride** is a commercially available organoselenium compound. Key identifiers and properties are summarized below.

Property	Value	Citation(s)
CAS Number	17697-12-0	[1][2]
Molecular Formula	C <sub>12</sub> H <sub>10</sub> O <sub>3</sub> Se <sub>2</sub>	[1][2]
Molecular Weight	360.13 g/mol	[1][2]
Synonyms	Phenylseleninic anhydride	[1]
Appearance	White to light beige powder	
SMILES	C1=CC=C(C=C1)--INVALID-LINK--O--INVALID-LINK--C2=CC=CC=C2	[1]

## Molecular Structure

**Benzeneseleninic anhydride** features two phenyl groups attached to selenium atoms, which are bridged by an oxygen atom. Each selenium atom is also double-bonded to an oxygen atom.

## Synthesis and Purification

**Benzeneseleninic anhydride** can be synthesized through the oxidation of diphenyl diselenide with ozone.[2]

Purification Method: Commercial **benzeneseleninic anhydride** may contain benzeneseleninic acid due to moisture absorption. A common purification method involves heating the anhydride in a vacuum at 120°C for 72 hours until the hydroxyl band is absent in the infrared spectrum.[3]

## Applications in Organic Synthesis

**Benzeneseleninic anhydride** is a mild and efficient oxidizing agent for a variety of functional group transformations, which are crucial in the synthesis of complex molecules and active pharmaceutical ingredients.

## Oxidation of Phenols to Ortho-Quinones

**Benzeneseleninic anhydride** selectively oxidizes phenols to their corresponding ortho-quinones.[4] This transformation is a key step in the synthesis of various natural products and bioactive molecules.

## Oxidation of Benzylic Hydrocarbons

The reagent effectively converts benzylic hydrocarbons into aldehydes or ketones, providing a valuable tool for the synthesis of aromatic carbonyl compounds.[3]

## Dehydrogenation of Hydrazines to Azo Compounds

**Benzeneseleninic anhydride** is utilized for the dehydrogenation of hydrazines, leading to the formation of azo compounds.

## Regeneration of Carbonyl Compounds

This anhydride can be employed for the mild regeneration of carbonyl groups from their hydrazone, oxime, and semicarbazone derivatives.[4]

## Experimental Protocols

While detailed, step-by-step laboratory procedures are best sourced from primary literature, the following outlines the general conditions for key reactions.

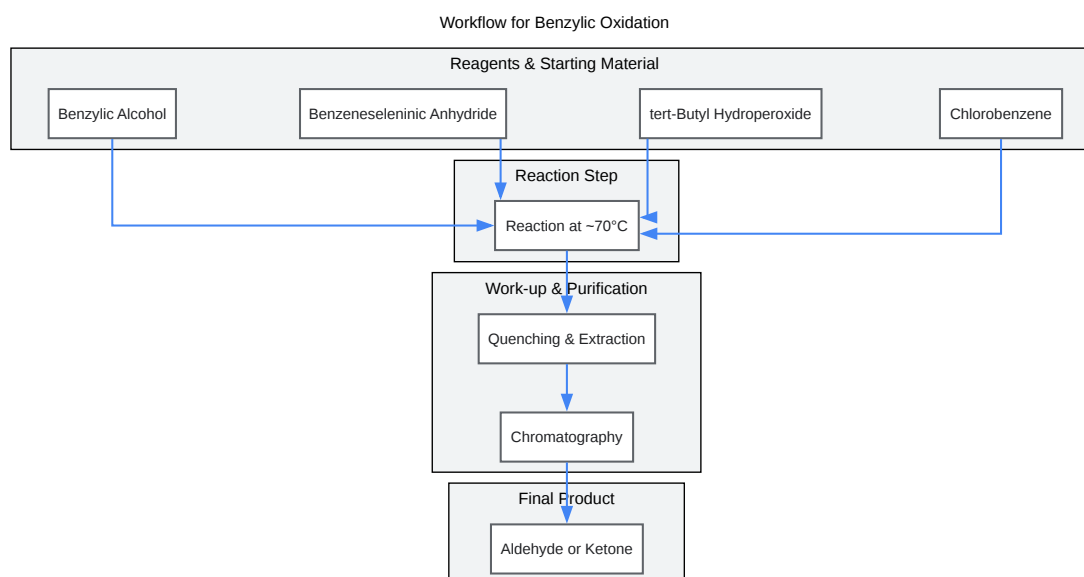
Reaction Type	Substrate	Reagent(s)	Solvent(s)	Temperature (°C)	Product(s)	Citation(s)
Benzylic Oxidation	Benzylic Alcohol	Benzeneseleninic anhydride, t-butyl hydroperoxide	Chlorobenzene	~70	Aldehyde or Ketone	
Oxidation of Phenols	Phenol	Benzeneseleninic anhydride	Dichloromethane	Not specified	Ortho-quinone	
Dehydrogenation of Hydrazines	Hydrazine	Benzeneseleninic anhydride	Not specified	Not specified	Azo compound	

## Biological Activity and Relevance in Drug Development

While primarily recognized as a synthetic reagent, some sources suggest that **benzeneseleninic anhydride** and related organoselenium compounds may possess biological properties, including anti-infective, antimicrobial, and anticancer activities.<sup>[1]</sup> However, detailed studies on its mechanism of action in biological systems or its direct involvement in specific cell signaling pathways are not extensively documented in the reviewed literature. Its principal contribution to drug development lies in its utility as a versatile oxidizing agent for the synthesis of complex organic molecules.

## Visualizing a Key Synthetic Transformation: Benzylic Oxidation Workflow

The following diagram illustrates a generalized workflow for the oxidation of a benzylic alcohol to the corresponding carbonyl compound using **benzeneseleninic anhydride**.



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Caption: Generalized workflow for benzylic oxidation.

This diagram illustrates the logical flow from starting materials and reagents through the reaction and purification steps to obtain the final oxidized product.

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## References

- 1. Benzeneseleninic anhydride | 17697-12-0 | FB149037 [biosynth.com]

- 2. Phenylseleninyl benzeneseleninate | C12H10O3Se2 | CID 87253 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. BENZENESELENINIC ANHYDRIDE | 17697-12-0 [chemicalbook.com]
- 4. researchgate.net [researchgate.net]
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